

An In-depth Technical Guide to the Synthesis and Impurities of Ethametsulfuron-methyl

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Compound of Interest

Compound Name: Ethametsulfuron

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This technical guide provides a comprehensive overview of the synthesis pathway of **Ethametsulfuron-methyl**, a selective sulfonylurea herbicide. It details the key chemical reactions, intermediates, and reaction conditions. Furthermore, this document outlines the common impurities and metabolites that can arise during the manufacturing process and through environmental degradation, which is critical for product quality, safety assessment, and regulatory compliance.

Introduction to Ethametsulfuron-methyl

Ethametsulfuron-methyl is the methyl ester of **ethametsulfuron** and a member of the sulfonylurea class of herbicides.^[1] It is used to control broad-leaved weeds in crops such as oilseed rape and fodder rape.^[1] Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.

Synthesis Pathway of Ethametsulfuron-methyl

The synthesis of **Ethametsulfuron-methyl** is a multi-step process that involves the formation of a key sulfonyl isocyanate intermediate followed by its condensation with a substituted triazine derivative.

Key Starting Materials and Intermediates

The primary starting materials for the synthesis of **Ethametsulfuron-methyl** are:

- Methyl 2-(aminosulfonyl)benzoate
- A phosgenating agent (e.g., phosgene, diphosgene, or triphosgene)
- 2-Amino-4-ethoxy-6-methylamino-1,3,5-triazine

The synthesis proceeds through the formation of the key intermediate, 2-carbomethoxybenzenesulfonyl isocyanate.

Core Synthesis Reactions

The synthesis can be broadly divided into two main stages:

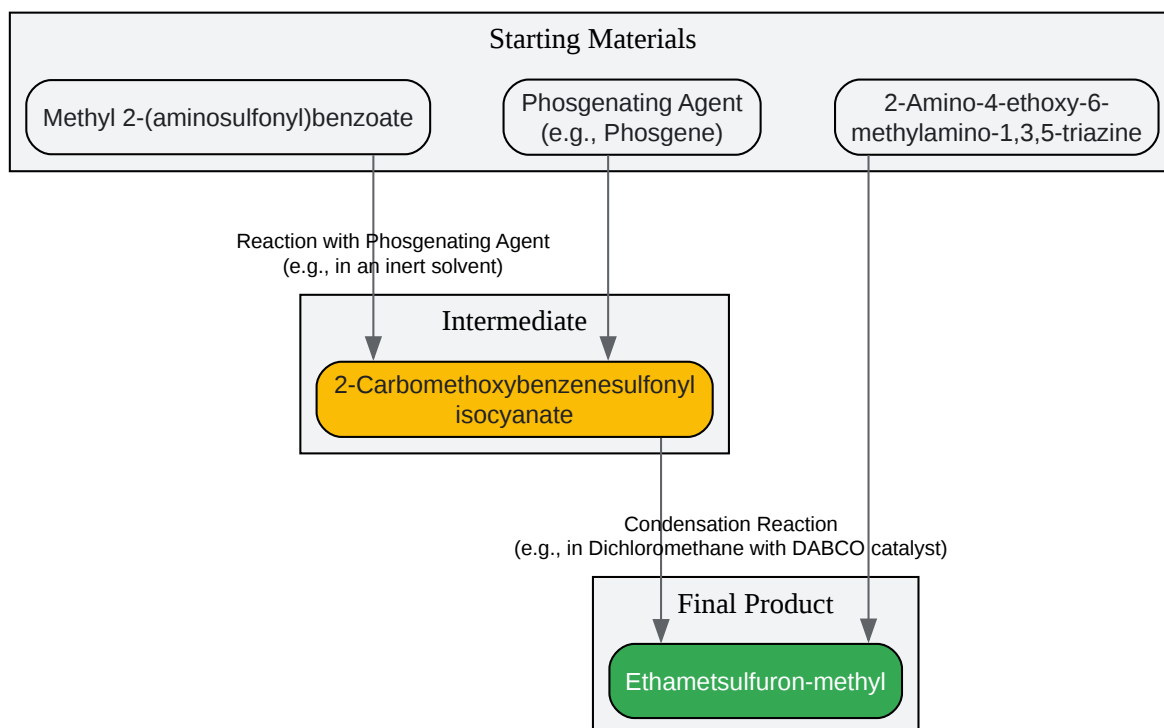
Stage 1: Formation of 2-carbomethoxybenzenesulfonyl isocyanate

In this step, Methyl 2-(aminosulfonyl)benzoate is reacted with a phosgenating agent, such as phosgene or its safer equivalents like diphosgene or triphosgene, to form 2-carbomethoxybenzenesulfonyl isocyanate. This reaction is typically carried out in an inert solvent.

Stage 2: Condensation to form **Ethametsulfuron**-methyl

The 2-carbomethoxybenzenesulfonyl isocyanate intermediate is then reacted with 2-Amino-4-ethoxy-6-methylamino-1,3,5-triazine. This condensation reaction forms the sulfonylurea bridge, yielding the final product, **Ethametsulfuron**-methyl.

Below is a diagram illustrating the synthesis pathway:



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Core synthesis pathway of **Ethametsulfuron-methyl**.

Experimental Protocols

While specific industrial manufacturing protocols are proprietary, the following outlines a general experimental procedure for the key condensation step, based on the synthesis of structurally related sulfonylureas.

Synthesis of **Ethametsulfuron-methyl** from 2-carbomethoxybenzenesulfonyl isocyanate and 2-Amino-4-ethoxy-6-methylamino-1,3,5-triazine:

- **Reaction Setup:** A solution of 2-carbomethoxybenzenesulfonyl isocyanate in a suitable inert solvent, such as dichloromethane, is prepared in a reaction vessel equipped with a stirrer and under a nitrogen atmosphere.

- **Addition of Reactant and Catalyst:** To this solution, 2-Amino-4-ethoxy-6-methylamino-1,3,5-triazine is added, followed by a catalytic amount of a base, such as 1,4-diazabicyclo[2.2.2]octane (DABCO).
- **Reaction Conditions:** The reaction mixture is stirred at ambient temperature.
- **Reaction Time:** The reaction is typically allowed to proceed for several hours (e.g., overnight) to ensure completion.
- **Work-up and Isolation:** After the reaction is complete, the solvent is removed under reduced pressure (in vacuo). The resulting residue is then triturated with a non-polar solvent, such as diethyl ether or 1-chlorobutane, to precipitate the product.
- **Purification:** The precipitated solid is collected by filtration, washed with a suitable solvent, and dried to yield **Ethametsulfuron-methyl** as a white powder. Further purification can be achieved by recrystallization.

Impurities and Metabolites

The purity of the final **Ethametsulfuron-methyl** product is crucial for its efficacy and safety. Impurities can arise from the starting materials, side reactions during synthesis, or degradation of the final product. The technical grade of **Ethametsulfuron-methyl** typically has a purity of 93-99%.^[2] Notably, polar and non-polar nitrosamines have not been detected in the technical product.^[3]

The major impurities are generally related to the active substance itself and include metabolites formed through environmental degradation or metabolism in plants.^[2]

Key Identified Impurities and Metabolites

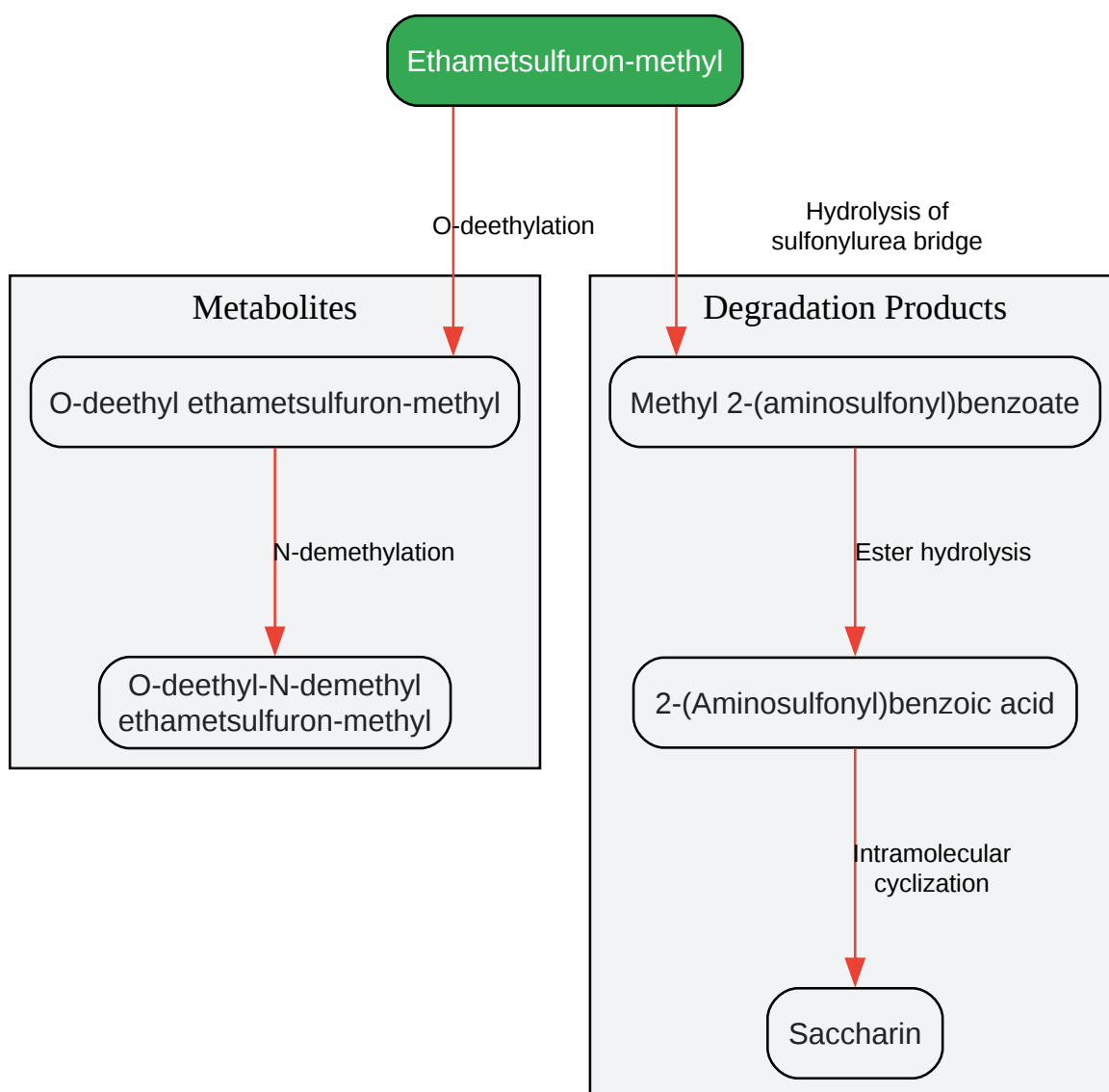
The following table summarizes the key identified impurities and metabolites of **Ethametsulfuron-methyl**.

Impurity/Metabolite Name	Chemical Structure	Origin
O-deethyl ethametsulfuron-methyl	[Image of the chemical structure of O-deethyl ethametsulfuron-methyl]	Metabolite
O-deethyl-N-demethyl ethametsulfuron-methyl	[Image of the chemical structure of O-deethyl-N-demethyl ethametsulfuron-methyl]	Metabolite
Methyl 2-(aminosulfonyl)benzoate	[Image of the chemical structure of Methyl 2-(aminosulfonyl)benzoate]	Starting Material / Degradation Product
2-(Aminosulfonyl)benzoic acid	[Image of the chemical structure of 2-(Aminosulfonyl)benzoic acid]	Degradation Product
Saccharin	[Image of the chemical structure of Saccharin]	Degradation Product
IN-D7556	Structure not publicly available	Impurity from manufacturing process

Note: The structures for the impurities are widely available in chemical databases such as PubChem.

Formation Pathways of Impurities

The following diagram illustrates the logical relationships in the formation of key impurities and metabolites from **Ethametsulfuron-methyl**.



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Formation pathways of key impurities and metabolites.

Quantitative Data

Quantitative data regarding the synthesis and impurity profile of **Ethametsulfuron-methyl** is often proprietary. However, some general information is available.

Parameter	Value	Reference
Purity of Technical Grade Product	93-99%	[2]
Purity of Reference Standard	>97.1%	[4]
Limit of IN-D7556 in EU Dossier	< 3 g/kg	[4]
Limit of Quantitation for Residue Analysis	0.02 ppm	[3]

Conclusion

The synthesis of **Ethametsulfuron-methyl** is a well-established process in industrial chemistry, primarily involving the reaction of a sulfonyl isocyanate with an aminotriazine. A thorough understanding of this synthesis pathway, along with the potential for impurity and metabolite formation, is essential for ensuring the production of a high-quality, safe, and effective herbicide. The information presented in this guide provides a solid foundation for researchers and professionals involved in the development, manufacturing, and analysis of **Ethametsulfuron-methyl** and related sulfonylurea compounds.

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References

- 1. Ethametsulfuron-methyl | C15H18N6O6S | CID 91756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 3. epa.gov [epa.gov]
- 4. Ethametsulfuron-methyl (Ref: DPX-A7881) [sitem.herts.ac.uk]

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